

Proper Disposal of ML67-33: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML67-33

Cat. No.: B10817379

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information and a step-by-step procedure for the safe disposal of **ML67-33**, a K2P potassium channel activator.

While a specific Safety Data Sheet (SDS) for **ML67-33** is not publicly available, this document synthesizes best practices based on the compound's known chemical properties and the disposal guidelines for its common solvent, Dimethyl Sulfoxide (DMSO).

Chemical and Physical Properties of ML67-33

A clear understanding of a compound's properties is the first step toward safe handling and disposal. The following table summarizes the key quantitative data for **ML67-33**.

Property	Value
Molecular Weight	374.27 g/mol
Molecular Formula	C ₁₈ H ₁₇ Cl ₂ N ₅
Solubility	Soluble to 100 mM in DMSO
Purity	≥98%
Storage Temperature	-20°C
CAS Number	1443290-89-8

Step-by-Step Disposal Procedure for ML67-33

Given that **ML67-33** is typically dissolved in DMSO, the disposal procedure should address both the compound and the solvent.

1. Personal Protective Equipment (PPE): Before handling **ML67-33**, ensure you are wearing appropriate PPE, including:

- Chemical-resistant gloves (butyl rubber gloves are recommended for DMSO).
- Safety goggles or a face shield.
- A lab coat.

2. Waste Classification: Treat all waste containing **ML67-33** as hazardous chemical waste. This includes:

- Unused or expired **ML67-33** solid.
- Stock solutions of **ML67-33** in DMSO.
- Contaminated consumables (e.g., pipette tips, vials, and gloves).

3. Waste Segregation and Collection:

- Solid Waste: Collect solid **ML67-33** and any contaminated items in a clearly labeled, sealed, and chemical-resistant waste container.
- Liquid Waste: Solutions of **ML67-33** in DMSO should be collected in a separate, labeled, and sealed container for organic solvent waste. Do not mix with aqueous or other incompatible waste streams.

4. Spill Management: In the event of a spill:

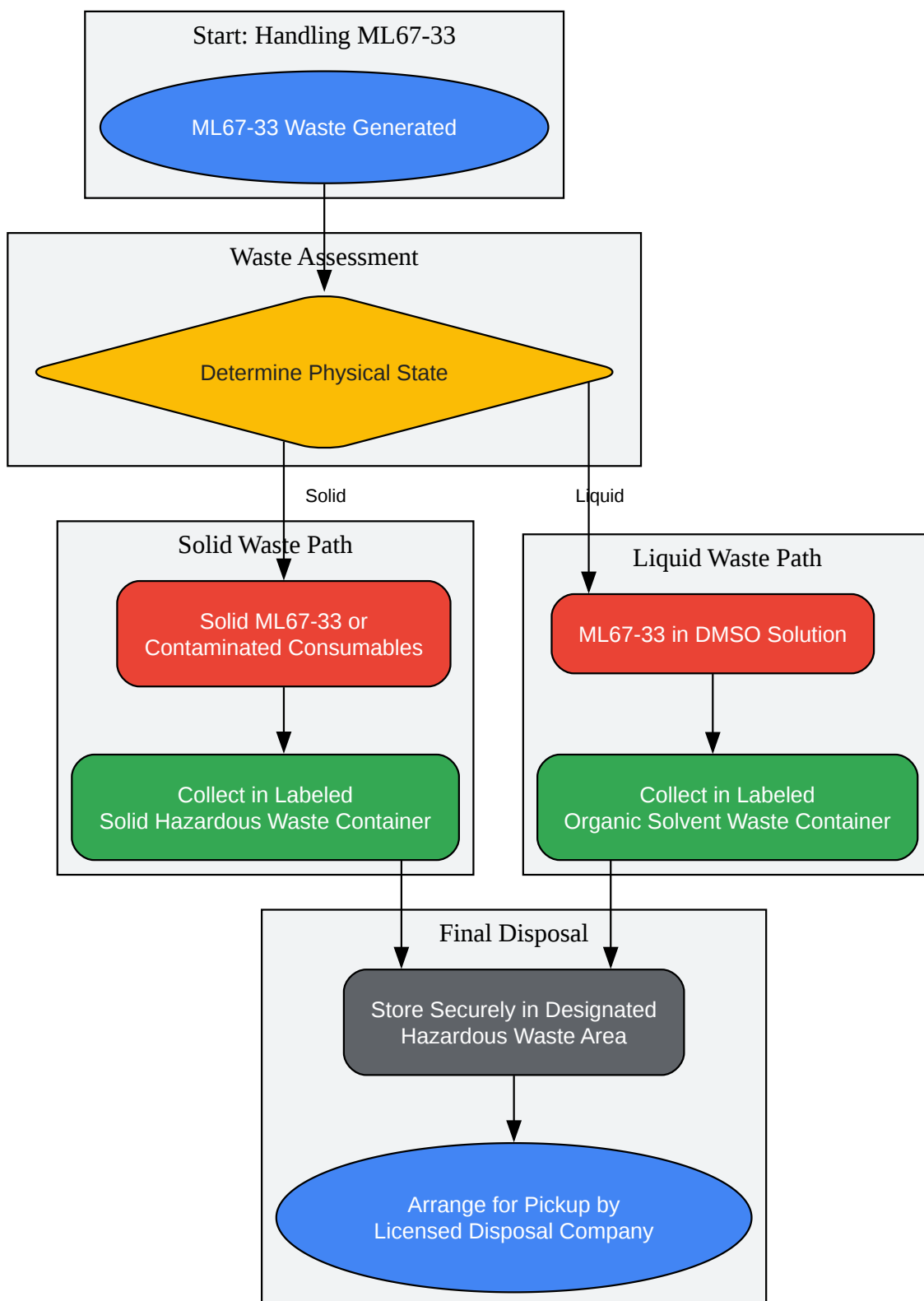
- Evacuate the immediate area if the spill is large or in a poorly ventilated space.
- For small spills, use an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads) to contain and absorb the liquid.
- Collect the absorbed material into a designated hazardous waste container.
- Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials should also be disposed of as hazardous waste.

5. Final Disposal:

- All waste containing **ML67-33** must be disposed of through a licensed hazardous waste disposal company.^{[1][2]}
- Follow your institution's specific procedures for hazardous waste pickup and disposal.
- Do not pour **ML67-33** or its solutions down the drain or dispose of it with general laboratory trash.

Experimental Workflow for ML67-33 Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **ML67-33** and associated waste.



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Caption: Workflow for the safe disposal of **ML67-33** waste.

By adhering to these procedures, laboratory personnel can mitigate the risks associated with the handling and disposal of **ML67-33**, ensuring a safe working environment and responsible environmental stewardship. Always consult your institution's specific safety and waste disposal guidelines.

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References

- 1. DMSO disposal: – Natur Total nutritional supplement [naturtotalshop.com]
- 2. greenfield.com [greenfield.com]
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